

Essential Safety and Operational Guide for 2-Fluoro-4-iodopyridine

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Compound of Interest

Compound Name: 2-Fluoro-4-iodopyridine

Cat. No.: B1312466

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This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for the handling of **2-Fluoro-4-iodopyridine**. It is intended for researchers, scientists, and professionals in drug development to ensure safe laboratory practices.

Hazard Identification and Classification:

2-Fluoro-4-iodopyridine is a hazardous substance that requires careful handling. It is classified as an irritant and can cause significant health effects upon exposure. The primary hazards include:

- Skin Irritation: Causes skin irritation.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Serious Eye Irritation: Causes serious eye irritation.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Respiratory Irritation: May cause respiratory irritation.[\[1\]](#)[\[2\]](#)[\[4\]](#)

Quantitative Data Summary

Property	Value	Source
Molecular Formula	C5H3FIN	[3]
Molecular Weight	222.99 g/mol	[3]
CAS Number	22282-70-8	[1][3]
Appearance	Typically a solid or liquid (color may vary)	[5]
Hazard Statements	H315, H319, H335	[1][2]
Signal Word	Warning	[1]

Operational Plan: Step-by-Step Handling Procedures

Adherence to a strict protocol is crucial for the safe handling of **2-Fluoro-4-iodopyridine**.

1. Engineering Controls:

- Always handle this chemical within a certified chemical fume hood to minimize inhalation exposure.[6]
- Ensure that an eyewash station and a safety shower are readily accessible and in close proximity to the workstation.[4]

2. Personal Protective Equipment (PPE):

- The use of appropriate personal protective equipment is mandatory to prevent exposure.[6]
All PPE should be selected based on a thorough risk assessment.

PPE Category	Specification	Rationale
Eye and Face Protection	Chemical safety goggles and a face shield.[4][5][6]	Protects against splashes and airborne particles that can cause serious eye irritation.
Skin and Body Protection	- Gloves: Chemical-resistant gloves (e.g., Butyl rubber, Viton®).[4][5][6]- Lab Coat: A fully-buttoned, chemical-resistant lab coat or anti-poison penetration overalls.[5][6]- Clothing: Wear protective clothing to prevent skin exposure.	Prevents skin contact, which causes irritation.
Respiratory Protection	A NIOSH/MSHA-approved respirator or a self-priming filter gas mask (half mask) should be used if ventilation is inadequate or for spill cleanup.[5][6]	Minimizes inhalation of dust or vapors, which can cause respiratory tract irritation.

3. Handling Procedures:

- Avoid all personal contact, including inhalation and contact with skin and eyes.[4][5][7]
- Keep the container tightly closed when not in use.[4]
- Do not eat, drink, or smoke in the handling area.
- After handling, wash hands and any exposed skin thoroughly with soap and water.[4]

4. First Aid Measures:

- If on skin: Wash with plenty of soap and water. If skin irritation occurs, get medical advice/attention.[4][5]

- If in eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[4][5]
- If inhaled: Remove the victim to fresh air and keep at rest in a position comfortable for breathing. Call a POISON CENTER or doctor/physician if you feel unwell.[4][5]
- If swallowed: Rinse mouth. Call a POISON CENTER or doctor/physician if you feel unwell.[8]

5. Storage:

- Store in a cool, dry, and well-ventilated area.[4][5]
- Keep the container tightly closed.[4]
- Store locked up and away from incompatible materials such as strong oxidizing agents.[1][4]

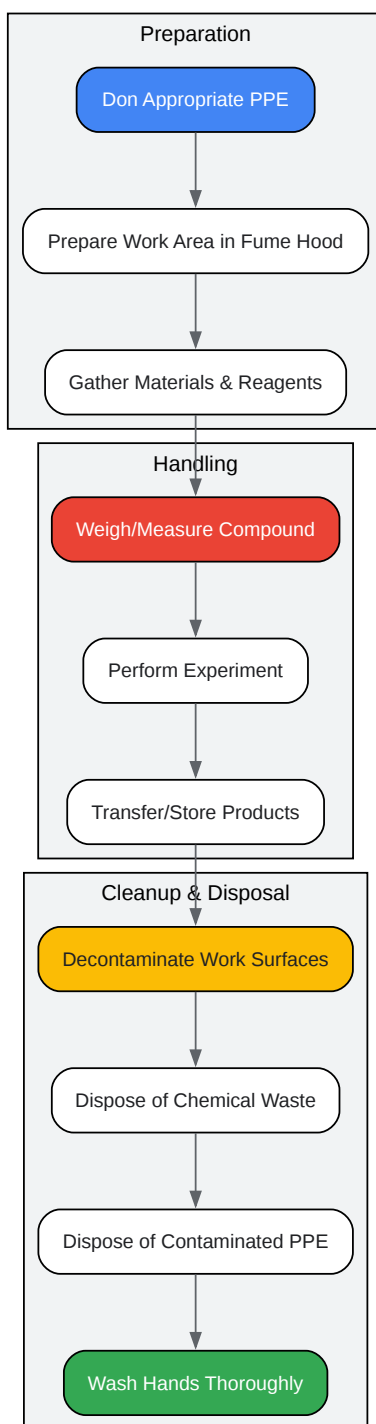
Disposal Plan

Proper disposal of **2-Fluoro-4-iodopyridine** and its containers is essential to prevent environmental contamination and ensure safety.

- Chemical Waste: Dispose of contents and contaminated materials to an approved waste disposal plant.[4] This may involve incineration in a chemical incinerator equipped with an afterburner and scrubber.[7]
- Contaminated PPE: Disposable PPE must not be re-used.[9][10] Contaminated work clothing should not be allowed out of the workplace and must be decontaminated before reuse.[6][8]
- Empty Containers: Do not reuse empty containers. Dispose of them as unused product in accordance with local, state, or national legislation.[7][11]

Experimental Workflow Diagram

The following diagram illustrates the standard workflow for safely handling **2-Fluoro-4-iodopyridine**.



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